

p-Methoxyisobutyrophenone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *1-(4-Methoxyphenyl)-2-methylpropan-1-one*

Cat. No.: *B045805*

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An In-depth Examination of its Physicochemical Properties, Safety, Handling, and Synthetic Relevance

Prepared for researchers, scientists, and drug development professionals, this guide provides a detailed technical overview of p-Methoxyisobutyrophenone (CAS No. 2040-20-2). This document synthesizes critical data regarding its chemical identity, properties, and, most importantly, its material safety, to ensure its informed and safe application in the laboratory and in the development of novel therapeutics.

Chemical Identity and Physicochemical Properties

p-Methoxyisobutyrophenone, also known by its IUPAC name **1-(4-methoxyphenyl)-2-methylpropan-1-one**, is an aromatic ketone. Its structure features a methoxy-substituted phenyl ring attached to an isobutyryl group. This compound is a light yellow oil at room temperature and possesses a distinct set of physicochemical properties crucial for its application in organic synthesis and medicinal chemistry.^[1]

A summary of its key properties is presented in the table below:

Property	Value	Source
CAS Number	2040-20-2	[1][2]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
Molecular Weight	178.23 g/mol	[2]
Appearance	Light Yellow Oil	[1]
Boiling Point	270-281.5 °C	[2]
Density	~1.0 g/cm ³	[2]
Flash Point	119.4 °C	[2]
Storage Temperature	2-8°C (Refrigerator)	[1]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), p-Methoxyisobutyrophenone is classified with the following hazards:

- Signal Word: Warning[2]
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
- GHS Pictogram:
 - GHS07: Exclamation Mark[2]

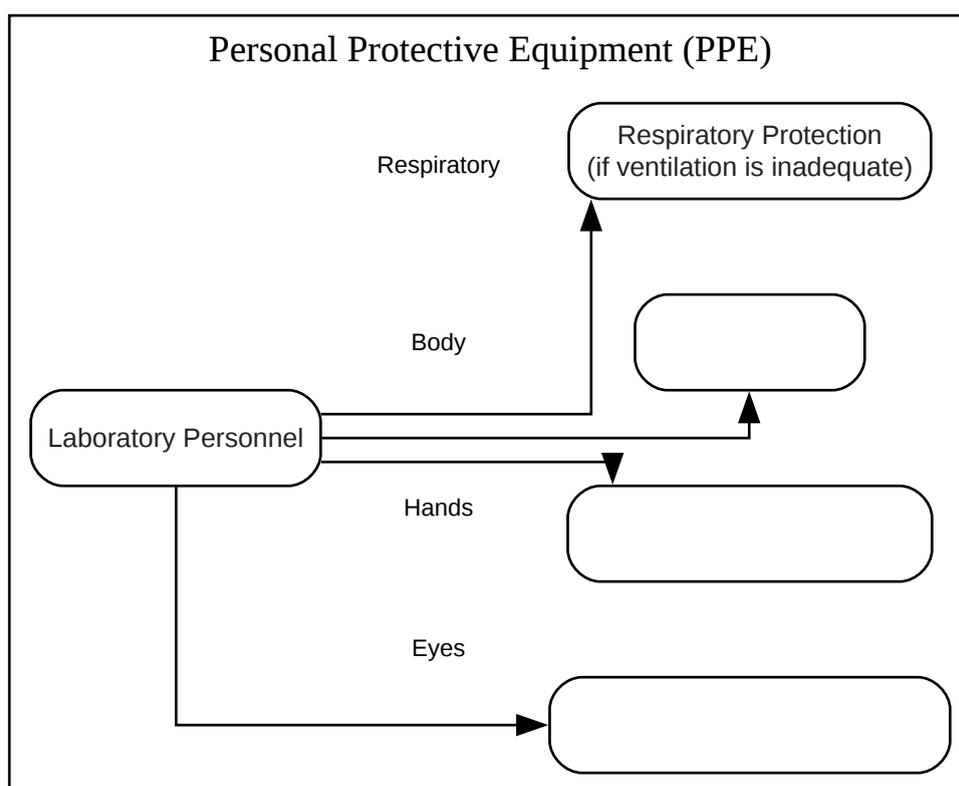
This classification underscores the necessity for appropriate personal protective equipment and handling procedures to mitigate the risk of exposure.

Safe Handling and Storage Protocols

The safe handling and storage of p-Methoxyisobutyrophenone are paramount to ensure laboratory safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with this chemical. The following diagram outlines the recommended PPE:



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Figure 1: Recommended Personal Protective Equipment for handling p-Methoxyisobutyrophenone.

Handling Procedures

- Ventilation: All handling of p-Methoxyisobutyrophenone should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

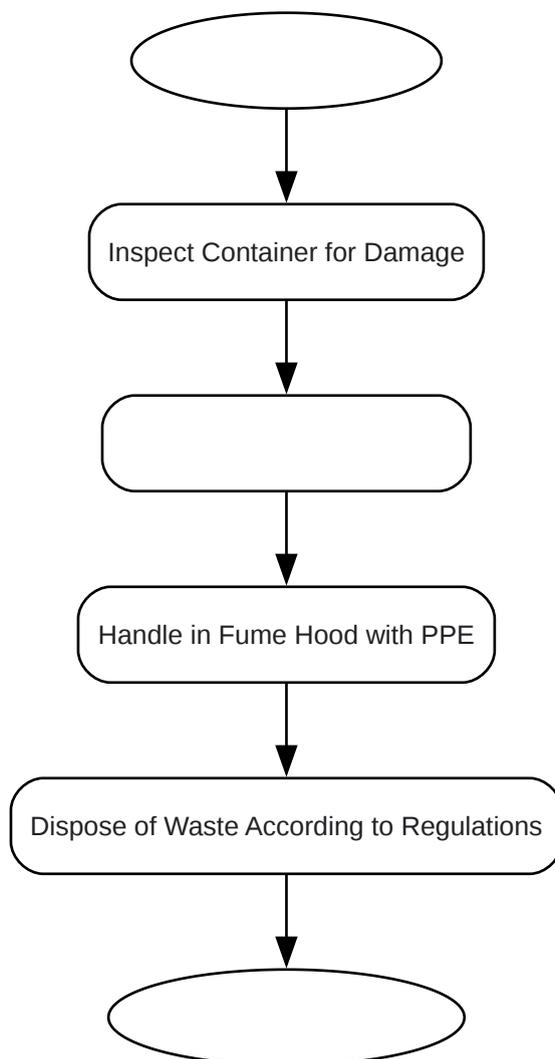
- **Avoid Contact:** Direct contact with skin and eyes must be avoided. In case of accidental contact, follow the first-aid measures outlined in Section 4.
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage Conditions

Proper storage is crucial for maintaining the stability and quality of p-Methoxyisobutyrophenone.

- **Temperature:** Store in a refrigerator at 2-8°C.[1]
- **Container:** Keep the container tightly sealed to prevent exposure to moisture and air.
- **Incompatibilities:** Store away from strong oxidizing agents.

The logical flow for safe handling and storage is depicted below:



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Figure 2: Workflow for the safe handling and storage of p-Methoxyisobutyrophenone.

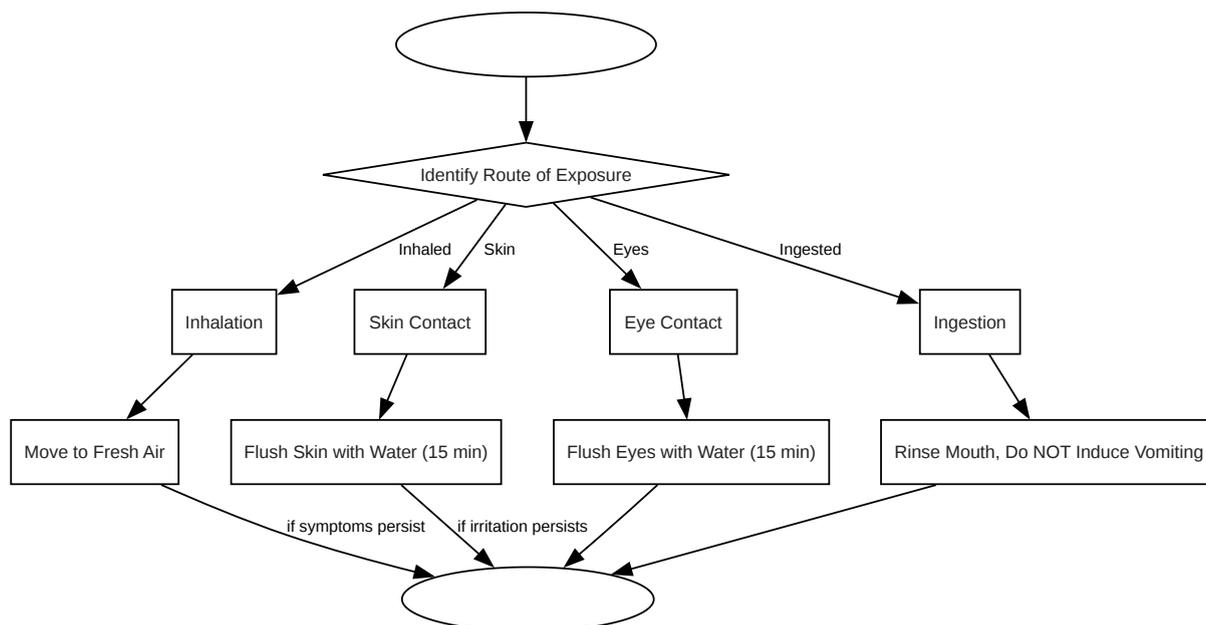
First-Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first-aid measures are critical. The following protocols are based on the known hazards of the compound.

Exposure Scenarios and Responses

Route of Exposure	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if respiratory irritation persists.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

The decision-making process for responding to an exposure event is illustrated in the following diagram:



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Figure 3: Decision tree for first-aid response to p-Methoxyisobutyrophenone exposure.

Toxicological and Ecological Information

Detailed toxicological and ecological data for p-Methoxyisobutyrophenone are not extensively documented in publicly available literature. However, based on its GHS classification, it is known to be an irritant to the skin, eyes, and respiratory system. The absence of comprehensive data necessitates a cautious approach, treating the compound with the potential for unknown hazards. All waste containing p-Methoxyisobutyrophenone should be disposed of in accordance with local, state, and federal regulations for chemical waste. Avoid release into the environment.

Synthetic Applications and Relevance in Drug Development

p-Methoxyisobutyrophenone serves as a valuable intermediate in organic synthesis. Its chemical structure, featuring a reactive ketone and an electron-rich aromatic ring, allows for a variety of chemical transformations. It is particularly noted as an intermediate in the synthesis of pteridine derivatives, which have been investigated for their potential protective effects against *Vibrio cholerae* infection. This highlights its relevance in the exploration of new therapeutic agents.

References

- American Elements. (2022, January 15). **1-(4-methoxyphenyl)-2-methylpropan-1-one** Safety Data Sheet.
- Pharmaffiliates. (n.d.). p-Methoxyisobutyrophenone.

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- To cite this document: BenchChem. [p-Methoxyisobutyrophenone: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045805#p-methoxyisobutyrophenone-material-safety-data-sheet-msds]

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